

Abexinostat dosing schedule week on week off

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Compound Focus: Abexinostat

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Abexinostat Application Notes & Protocol

This document provides a detailed protocol for the administration of **abexinostat** based on recent Phase 1 clinical trial results, supporting its use in research and drug development [1].

Recommended Dosing Schedule

The following table summarizes the core dosing parameters established for **abexinostat** monotherapy.

Parameter	Specification
Recommended Phase 2 Dose (RP2D)	80 mg [1] [2]
Frequency	Twice Daily (BID) [1] [3]
Administration	Oral, with a 4-hour interval between doses [3] [4]
Cycle Structure	28-day cycles [2]
Dosing Period	7 consecutive days ("one week on") followed by a 7-day drug-free interval ("one week off") [1] [3] [4]

Parameter	Specification
Food Guidance	Administer at least half an hour before or 2 hours after meals [3]

Pharmacokinetic & Safety Profile

This schedule is supported by pharmacokinetic (PK) and safety data from clinical studies.

Category	Key Findings
Pharmacokinetics (PK)	Rapid absorption with a median Tmax of 0.5-1.0 hours. Terminal elimination half-life (T1/2) of 2.56-8.31 hours. Plasma concentration increases in a dose-proportional manner [1] [3] [4].
Safety & Tolerability	No dose-limiting toxicities (DLTs) were observed at the RP2D. Most treatment-emergent adverse events (TEAEs) were Grade 1 or 2. The most common Grade 3 TEAEs were thrombocytopenia (18.2%) and hypertriglyceridemia (27.3%) [1] [3].

Rationale for the "One Week On, One Week Off" Schedule

The intermittent dosing regimen is designed to balance anti-tumor efficacy with the management of potential toxicities. The short half-life of **abexinostat** supports a twice-daily dosing schedule to maintain sufficient drug exposure [4]. The planned one-week drug-free interval allows for recovery from cumulative toxicities, particularly hematological events like thrombocytopenia, which improves the long-term tolerability of the treatment [3] [4].

Efficacy Outcomes

Preliminary efficacy from the Phase 1 study in a Chinese population with relapsed/refractory B-cell NHL is promising, particularly for Follicular Lymphoma (FL) subtypes [1].

Efficacy Measure	Overall Population (n=10)	Follicular Lymphoma (FL) Subset (n=6)
Objective Response Rate (ORR)	40.0% (4/10) [1] [3]	50.0% (3/6) [1] [3]
Response Types	1 Complete Response (CR) + 3 Partial Responses (PR) [1]	-
Median Progression-Free Survival (PFS)	-	8.38 months [1] [3]
Median Duration of Response (DoR)	-	7.82 months [1] [3]

Detailed Experimental Protocol

Title: Phase 1 Study of **Abexinostat** in Relapsed/Refractory B-Cell Non-Hodgkin Lymphoma

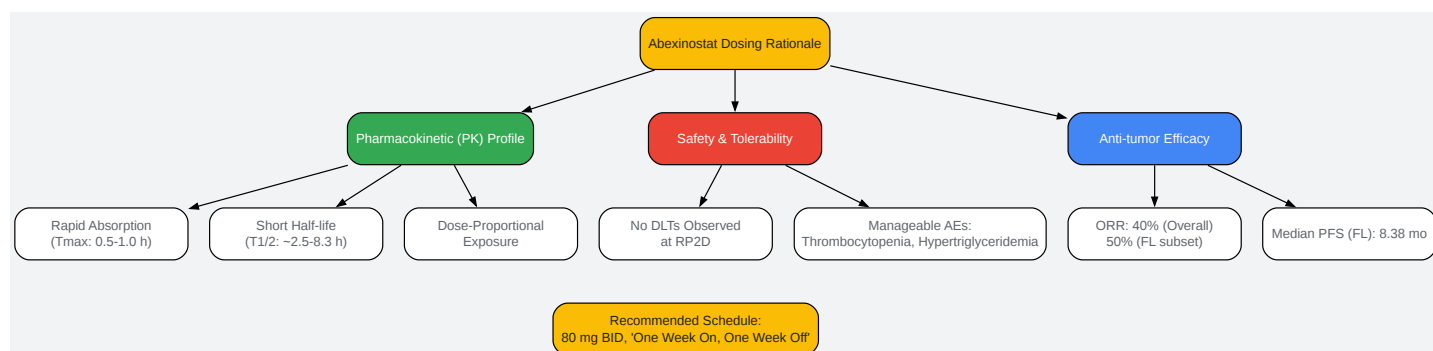
Objective: To investigate the safety, pharmacokinetics, and preliminary efficacy of **abexinostat** in Chinese patients with relapsed/refractory B-cell NHL.

Methodology:

- **Study Design:** Multi-center, Phase 1, dose-escalation study using a 3+3 design [3].
- **Patient Population:** Adult patients (aged 18-65) with histologically confirmed r/r B-cell NHL (including FL, DLBCL, MCL) who had failed or were intolerant to standard therapy. Key requirements included an ECOG performance status of 0-1 and adequate bone marrow and organ function [3].
- **Dosing Schedule:**
 - **Cycle Structure:** 28-day cycles.
 - **Single-Dose Lead-in:** On day -3 (three days before cycle 1 day 1), a single dose of **abexinostat** was administered. Patients were monitored for toxicity until C1D1 [1] [3].
 - **Continuous Dosing:** If no DLT occurred during the lead-in period, continuous BID dosing began on C1D1. Dosing occurred for 7 consecutive days (days 1-7), followed by a 7-day break (days 8-14). This was followed by another 7 days of dosing (days 15-21) and a final 7-day break (days 22-28) to complete the cycle [3] [2].
- **Primary Endpoints:** Safety (incidence of AEs and DLTs) and Pharmacokinetics (PK parameters like Cmax, Tmax, AUC, T1/2) [1] [3].

- **Secondary Endpoints:** Efficacy (Objective Response Rate (ORR), Duration of Response (DoR), Progression-Free Survival (PFS)) [3].

The workflow and pharmacological rationale for this schedule are summarized in the diagram below.



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Supporting Clinical Evidence

- **Ongoing Phase 2 Trial (FORERUNNER):** The RP2D of 80 mg BID on a "one week on, one week off" schedule is being validated in a larger, ongoing Phase 2 trial (FORERUNNER, NCT03600441) in patients with relapsed/refractory follicular lymphoma in the US and Europe [2] [5].
- **Regulatory Recognition:** The development program for **abexinostat** in follicular lymphoma has been granted **Fast Track Designation** by the U.S. FDA [5].

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